

An In-Depth Technical Guide to 3-Bromo-4-chlorophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-4-chlorophenol

Cat. No.: B078916

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, safety information, and a representative synthetic protocol for **3-Bromo-4-chlorophenol** (CAS Number: 13659-24-0). This halogenated phenol is a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical compounds.

Core Properties and Identification

3-Bromo-4-chlorophenol is a substituted aromatic compound with the molecular formula C_6H_4BrClO .^{[1][2][3]} Its structure features a phenol ring substituted with a bromine atom at position 3 and a chlorine atom at position 4.

Table 1: Chemical Identification and Physical Properties

Property	Value	Source(s)
CAS Number	13659-24-0	[1] [2]
Molecular Formula	C ₆ H ₄ BrClO	[1] [2] [3]
Molecular Weight	207.45 g/mol	[1]
Physical Form	Solid	[4]
Boiling Point	273.1 °C at 760 mmHg	[4]
Density	1.788 g/cm ³	[4]
Flash Point	119 °C	[4]
Predicted XLogP3	3.4	[1] [5]

Spectroscopic and Analytical Data

Detailed spectroscopic data is crucial for the unambiguous identification and characterization of **3-Bromo-4-chlorophenol**. While experimental spectra are the gold standard, predicted values can offer valuable insights.

Table 2: Spectroscopic Data

Technique	Data
¹ H NMR	Predicted spectra are available.
¹³ C NMR	Predicted spectra are available.
Mass Spectrometry	Predicted m/z values for adducts such as [M+H] ⁺ , [M+Na] ⁺ , and [M-H] ⁻ are available. [5]
Infrared (IR) Spectroscopy	Spectral data is available through various databases.

Safety and Handling

3-Bromo-4-chlorophenol is classified as harmful if swallowed and is an irritant. Appropriate personal protective equipment (PPE), including gloves and eye protection, should be worn when handling this compound. Work should be conducted in a well-ventilated area.

Table 3: GHS Hazard Information

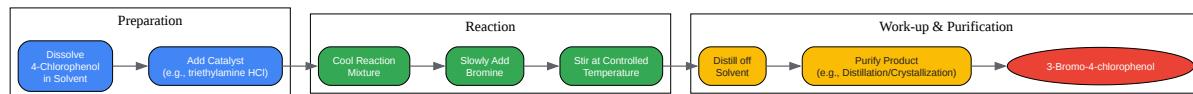
Pictogram	Signal Word	Hazard Statements
GHS07: Exclamation Mark	Warning	H302: Harmful if swallowed[6]

Experimental Protocols: Synthesis of Halogenated Phenols

A specific, detailed experimental protocol for the synthesis of **3-Bromo-4-chlorophenol** is not readily available in the searched literature. However, a general and widely applicable method for the bromination of phenols can be adapted from established procedures for its isomers. The synthesis of 4-bromo-2-chlorophenol, for instance, is achieved through the direct bromination of 2-chlorophenol.

Representative Synthesis Workflow: Bromination of a Chlorophenol

The following diagram outlines a typical workflow for the synthesis of a brominated chlorophenol, which can be adapted for the synthesis of **3-Bromo-4-chlorophenol** from 4-chlorophenol.

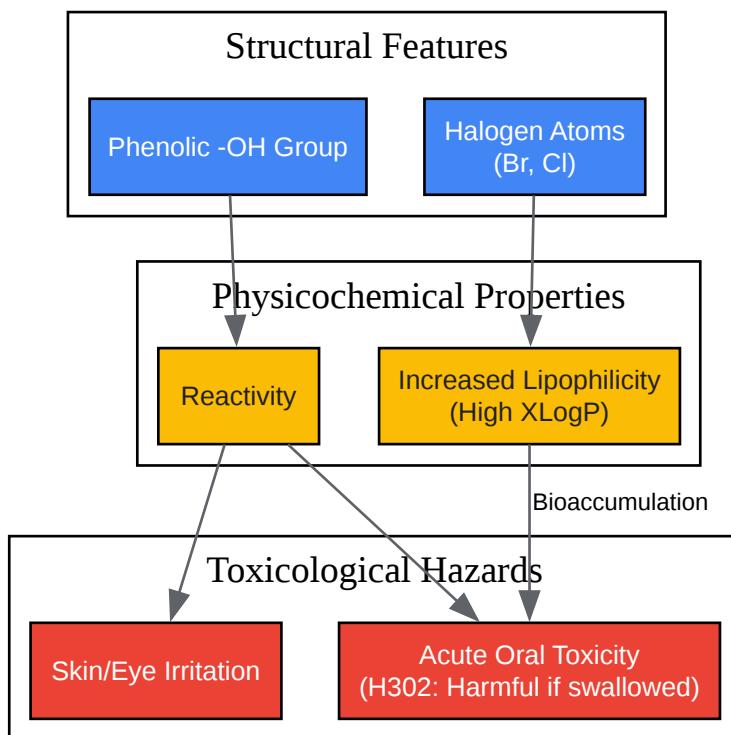


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A representative workflow for the synthesis of **3-Bromo-4-chlorophenol**.

Logical Relationships: Structure-Hazard Analysis

The chemical structure of **3-Bromo-4-chlorophenol** directly influences its hazardous properties. The following diagram illustrates the relationship between the structural features and the observed hazards.



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Relationship between structure and hazards of **3-Bromo-4-chlorophenol**.

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